

# pivaloyl cyanide safety handling precautions

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## Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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## Pivaloyl Cyanide: Basic Data

The table below summarizes the key identifying information and physical properties of **pivaloyl cyanide** found in the search results.

| Property          | Value / Description  |
|-------------------|--|
| CAS Number        | 42867-40-3 [1] [2]   |
| Molecular Formula | C <sub>6</sub> H <sub>9</sub> NO [1] [2]                   |
| Molecular Weight  | 111.14 g/mol [1] [2]                                       |
| Boiling Point     | 147°C [1]  |
| Density           | 0.940 (at an unspecified temperature) [1]                  |
| Flash Point       | 43°C [1]   |
| Appearance        | Not specified in search results [2]                        |
| Common Synonyms   | Trimethylacetyl Cyanide; 2,2-Dimethylpropanoyl Cyanide [2] |

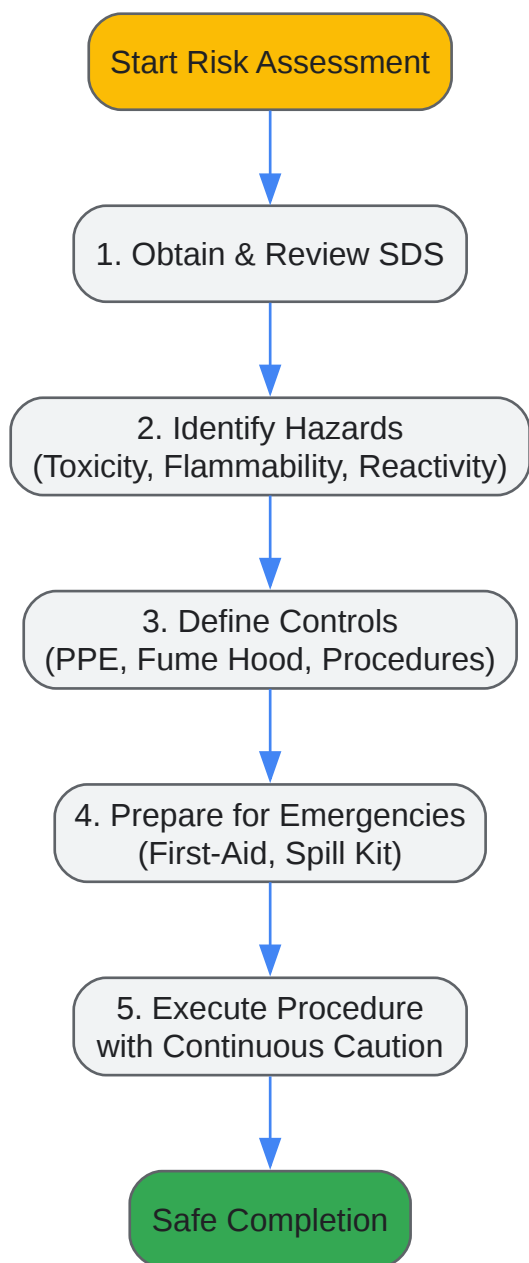
## Critical Safety Information Gap

A proper safety guide requires details on hazards, personal protective equipment (PPE), safe handling procedures, and first-aid measures, which are not available in the search results.

- **Hazard Identification:** The specific health hazards (e.g., toxicity, corrosivity) of **pivaloyl cyanide** are not described.
- **Precautionary Statements:** The search results do not provide necessary handling precautions [1] [2] [3].
- **First-Aid Measures:** No information is available on what to do in case of inhalation, skin contact, or ingestion.

## General Handling Workflow for Hazardous Chemicals

While specific protocols for **pivaloyl cyanide** are unavailable, the diagram below outlines a general risk assessment and handling workflow that should be followed in a laboratory setting when information is incomplete.



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## References

1. China CAS 42867-40-3 | PIVALOYL Manufacturers and... CYANIDE [alfa-industry.com]
2. CAS No : 42867-40-3| Chemical Name : Pivaloyl Cyanide [pharmaffiliates.com]
3. US4432910A - Preparation of pivaloyl cyanide [patents.google.com]

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